

In-depth Technical Guide: The Elusive Case of 2,3,5,6-Tetrahydroxyhexanal

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Compound of Interest

Compound Name: 2,3,5,6-Tetrahydroxyhexanal

Cat. No.: B15358649

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A comprehensive search of scientific literature and chemical databases has revealed no specific information on the discovery, history, or experimental characterization of the compound **2,3,5,6-Tetrahydroxyhexanal**. This suggests that this particular isomer of tetrahydroxyhexanal is not a well-documented or studied substance. Therefore, a detailed technical guide on its core discovery and history cannot be compiled.

While information on the requested molecule is not available, this guide will provide context by discussing related, well-characterized polyhydroxy aldehydes, which belong to the broader class of carbohydrates. The methodologies and historical precedents in this field would be applicable if **2,3,5,6-Tetrahydroxyhexanal** were to be synthesized or discovered.

The Landscape of Polyhydroxy Aldehydes

Polyhydroxy aldehydes, also known as aldoses, are a fundamental class of monosaccharides. [1][2] These compounds are characterized by a carbon backbone with multiple hydroxyl (-OH) groups and a terminal aldehyde (-CHO) group. [2][3] Their discovery and study have been central to the development of organic chemistry and biochemistry.

A well-known example of a polyhydroxy aldehyde is glucose, which is a pentahydroxyhexanal. Its open-chain form has the IUPAC name (2R,3R,4S,5R)-2,3,4,5,6-pentahydroxyhexanal. [4] The study of glucose and other sugars laid the groundwork for understanding stereoisomerism, cyclization reactions, and metabolic pathways.

Discovery and History of Related Compounds: A Template for Investigation

The discovery of new aldoses has historically followed a general pattern that would be relevant for the potential future study of **2,3,5,6-Tetrahydroxyhexanal**:

- **Synthesis and Isolation:** Novel sugars have often been synthesized from known precursors. For instance, the Kiliani-Fischer synthesis is a classic method for elongating the carbon chain of an aldose, which was used in the initial synthesis of D-Gulose.^[4]
- **Structural Elucidation:** The determination of the precise arrangement of hydroxyl groups along the carbon chain is a critical step. This is typically achieved through a combination of techniques including nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry, and X-ray crystallography.
- **Stereochemical Assignment:** The absolute configuration of each chiral center is determined to distinguish between different stereoisomers.

Documented Isomers and Derivatives of Tetrahydroxyhexanal

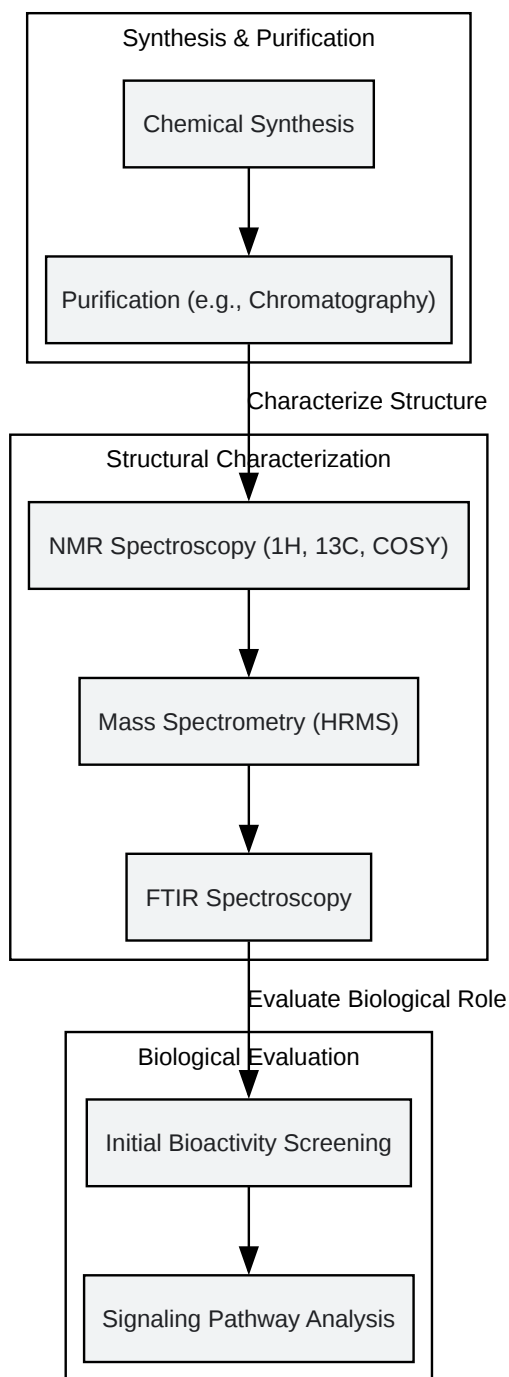
While **2,3,5,6-Tetrahydroxyhexanal** is not documented, other isomers and derivatives are present in chemical databases, indicating the chemical feasibility of such structures.

- **2,4,5,6-Tetrahydroxyhexanal:** This isomer is listed in the PubChem database (CID 4377708) and is also known as 3-deoxy-aldehydo-hexose.^[5]
- **Derivatives:** Chemical databases also contain entries for derivatives such as:
 - (2R,3R,4S,5R)-4-Chloro-**2,3,5,6-tetrahydroxyhexanal**^[6]
 - (2R,3R,4S,5R)-2-amino-3,4,5,6-tetrahydroxyhexanal, the open-chain form of D-glucosamine.^[7]

Hypothetical Experimental Workflow for the Characterization of 2,3,5,6-Tetrahydroxyhexanal

Should **2,3,5,6-Tetrahydroxyhexanal** be synthesized or isolated in the future, a standard workflow for its characterization would be employed. The following diagram illustrates a logical progression of experiments.

Hypothetical Experimental Workflow for 2,3,5,6-Tetrahydroxyhexanal

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Caption: A potential workflow for the synthesis, characterization, and biological evaluation of a novel compound like **2,3,5,6-Tetrahydroxyhexanal**.

Conclusion

The absence of "**2,3,5,6-Tetrahydroxyhexanal**" in the scientific record underscores the vastness of chemical space and the fact that not all theoretically possible isomers of common molecules have been synthesized or discovered. While a specific history and data for this compound cannot be provided, the established principles of carbohydrate chemistry provide a robust framework for its potential future investigation. Any research on this molecule would represent a novel contribution to the field.

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